

Technical Guide: Properties of 4-Ethyl-1,3-dioxolan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Ethyl-1,3-dioxolan-2-one**

Cat. No.: **B1220457**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a concise technical summary of the core physicochemical properties of **4-Ethyl-1,3-dioxolan-2-one**, also known as 1,2-Butylene carbonate.[1][2][3] The primary focus is to present the molecular formula and molecular weight of this compound in a clear and accessible format for research and development purposes.

Core Molecular Data

The fundamental molecular properties of **4-Ethyl-1,3-dioxolan-2-one** have been established and are summarized below. These values are critical for a variety of applications, including stoichiometry calculations, analytical characterization, and formulation development.

Data Presentation

The molecular formula and weight are presented in the following table for easy reference.

Identifier	Value	Reference
Chemical Name	4-Ethyl-1,3-dioxolan-2-one	[1] [2]
Synonym	1,2-Butylene carbonate	[1] [2] [3]
CAS Number	4437-85-8	[2]
Molecular Formula	C ₅ H ₈ O ₃	[1] [2]
Molecular Weight	116.12 g/mol	[1]

Methodologies and Experimental Protocols

The determination of a compound's molecular formula and weight is a fundamental aspect of chemical characterization.

- Molecular Formula (C₅H₈O₃): The formula is derived from elemental analysis, a technique that determines the mass percentages of carbon, hydrogen, and oxygen in a pure sample. This empirical data is then used to calculate the simplest whole-number ratio of atoms. High-resolution mass spectrometry can further confirm the elemental composition by providing a highly accurate mass measurement.
- Molecular Weight (116.12 g/mol): This value is calculated based on the molecular formula and the standard atomic weights of its constituent elements (Carbon: ~12.01 u, Hydrogen: ~1.008 u, Oxygen: ~16.00 u). The precise molecular weight can be experimentally verified using mass spectrometry, which measures the mass-to-charge ratio of ionized molecules.

Given that these are foundational and standardized chemical properties, detailed, novel experimental protocols are not applicable. The methods for their determination are well-established in the field of analytical chemistry.

Logical Relationships and Visualization

For a simple chemical entity like **4-Ethyl-1,3-dioxolan-2-one**, there are no complex biological signaling pathways to diagram. However, the logical relationship between the compound's identity and its core properties can be visualized.

4-Ethyl-1,3-dioxolan-2-one

Determines

Molecular Formula
 $C_5H_8O_3$

Calculates to

Molecular Weight
116.12 g/mol[Click to download full resolution via product page](#)

Caption: Relationship between chemical identity, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Butylene carbonate - Wikipedia [en.wikipedia.org]
- 2. Butylene carbonate | C₅H₈O₃ | CID 107282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (+/-)-4-Ethyl-1,3-dioxolan-2-one | 4437-85-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- To cite this document: BenchChem. [Technical Guide: Properties of 4-Ethyl-1,3-dioxolan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1220457#4-ethyl-1-3-dioxolan-2-one-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com